

Technical Guide: 5-Chloro-2-((4-methoxyphenyl)ethynyl)benzaldehyde Structural Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-2-((4-methoxyphenyl)ethynyl)benzaldehyde

Cat. No.: B14044581

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Executive Summary

This technical guide provides a comprehensive structural and functional analysis of **5-Chloro-2-((4-methoxyphenyl)ethynyl)benzaldehyde** (CAS: 1588973-16-3). As a bifunctional "push-pull" synthon, this molecule features an electron-withdrawing aldehyde and chloro-substituent coupled with an electron-rich 4-methoxyphenyl alkyne. It serves as a critical intermediate in the divergent synthesis of fused nitrogen and oxygen heterocycles, particularly 3-arylisoquinolines and isochromenes, which are high-value scaffolds in oncology and antimicrobial drug discovery.

Part 1: Structural Characterization Strategy

Molecular Architecture

The molecule consists of a central benzaldehyde core substituted at the ortho position (C2) with a phenylethynyl group and at the meta position (C5) with a chlorine atom.

Feature	Chemical Significance
Aldehyde (-CHO)	Highly reactive electrophile; initiation point for condensation (e.g., with amines).
Internal Alkyne (-C≡C-)	Acts as a "pi-acid" for transition metal activation (Ag, Au, Cu); enables cyclization.
Chlorine (-Cl)	Provides a handle for late-stage functionalization (e.g., Suzuki-Miyaura coupling) or modulates lipophilicity.
Methoxy (-OMe)	Electron-donating group (EDG); increases electron density on the alkyne, facilitating electrophilic cyclization.

Spectroscopic Identification Protocol

To validate the structure, researchers must confirm the presence of the alkyne linker and the integrity of the aldehyde.

Nuclear Magnetic Resonance (NMR) Analysis

- ¹H NMR (400 MHz, CDCl₃)

):

- Aldehyde: A distinct singlet downfield at

10.4–10.6 ppm. The presence of the alkyne at the ortho position often causes a slight shielding effect compared to unsubstituted benzaldehyde.

- Aryl Core (Benzaldehyde ring): Three protons.^{[1][2]} The proton ortho to the aldehyde (H6) typically appears as a doublet (~7.9 ppm). The proton ortho to the chlorine (H4) and the proton ortho to the alkyne (H3) appear as multiplets in the 7.4–7.6 ppm range.
- Aryl Tail (Methoxyphenyl): A classic AA'BB' system. Two doublets at 7.5 ppm (ortho to alkyne) and 6.9 ppm (ortho to methoxy).

- Methoxy: A sharp singlet at 3.84 ppm (integrating to 3H).
- C NMR (100 MHz, CDCl₃):
 - Carbonyl: ~190-191 ppm.
 - Alkyne: Two distinct quaternary peaks in the 85–98 ppm range. The internal nature of the alkyne prevents the appearance of terminal C-H peaks (~70-80 ppm).
 - Methoxy: ~55.4 ppm.

Infrared Spectroscopy (FT-IR)

- C=O Stretch: Strong band at 1690–1700 cm⁻¹ (Conjugated aldehyde).
- C≡C Stretch: Weak to medium band at 2200–2215 cm⁻¹.
 - . Note: Internal alkynes often show weaker dipole changes than terminal alkynes, making this peak less intense.

Part 2: Synthesis & Reaction Mechanism

The industry-standard synthesis utilizes a Sonogashira Cross-Coupling reaction. This palladium-catalyzed cycle couples an aryl halide with a terminal alkyne.

Synthetic Protocol

Reagents:

- Substrate A: 5-Chloro-2-iodobenzaldehyde (Preferred over bromo- analog for faster oxidative addition).
- Substrate B: 1-Ethynyl-4-methoxybenzene.

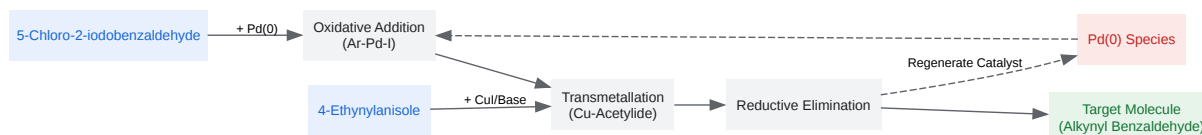
- Catalyst: PdCl
(PPh)
(2-5 mol%).
- Co-catalyst: CuI (1-2 mol%).
- Base/Solvent: Triethylamine (Et
N) or THF/Et
N mixtures.

Step-by-Step Methodology:

- Degassing: Charge a Schlenk flask with 5-chloro-2-iodobenzaldehyde (1.0 equiv) and Pd/Cu catalysts. Evacuate and backfill with Argon (3x) to prevent homocoupling (Glaser coupling) of the alkyne.
- Addition: Add degassed THF and Et
N, followed by 1-ethynyl-4-methoxybenzene (1.1 equiv).
- Reaction: Stir at room temperature or mild heating (40–50°C) for 4–6 hours. Monitor by TLC (disappearance of the aldehyde starting material).
- Workup: Filter through a celite pad to remove metal salts. Concentrate the filtrate.
- Purification: Flash column chromatography (SiO
, Hexanes/EtOAc 95:5). The product typically elutes as a yellow solid.

Mechanism Visualization

The following diagram illustrates the catalytic cycle and the subsequent cyclization potential.



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Caption: Figure 1. Palladium-catalyzed Sonogashira coupling cycle generating the **5-chloro-2-((4-methoxyphenyl)ethynyl)benzaldehyde** scaffold.

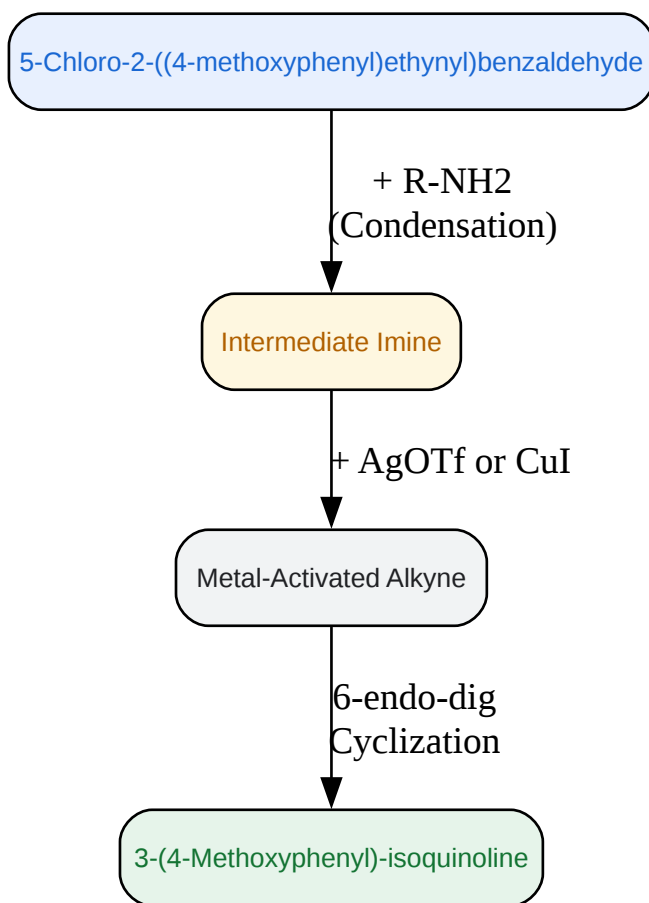
Part 3: Reactivity Profile & Applications

The core value of this molecule lies in its ability to undergo annulated heterocycle synthesis. The proximity of the alkyne and aldehyde groups allows for cascade reactions.

Isoquinoline Synthesis (Silver-Catalyzed)

Reaction with amines (e.g., tert-butyl amine) or ammonia sources in the presence of Ag(I) or Cu(I) catalysts yields 3-arylisquinolines.

- Mechanism:
 - Imine Formation: Condensation of the aldehyde with an amine.
 - Pi-Activation: The metal catalyst coordinates to the alkyne.
 - 6-Endo-Dig Cyclization: The nitrogen lone pair attacks the activated alkyne.
 - Aromatization: Tautomerization leads to the stable isoquinoline core.



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Caption: Figure 2. Divergent synthesis pathway converting the target aldehyde into a pharmacological isoquinoline scaffold.

Quantitative Data Summary

Property	Value / Description	Note
Molecular Formula	C	
	H	
	ClO	
Molecular Weight	270.71 g/mol	
Predicted LogP	~4.25	Highly lipophilic due to chloro/alkyne groups.
Physical State	Yellow Solid	Conjugation extends absorption into visible region.
Melting Point	100–115 °C (Typical for class)	Dependent on purity/crystal form.
Solubility	DCM, THF, EtOAc	Insoluble in water.

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- To cite this document: BenchChem. [Technical Guide: 5-Chloro-2-((4-methoxyphenyl)ethynyl)benzaldehyde Structural Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14044581/docs#technical-guide-5-chloro-2-4-methoxyphenyl-ethynyl-benzaldehyde-structural-analysis>]

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